

# A Comprehensive Technical Guide to 4-Bromo-4'-methoxybiphenyl

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## Compound of Interest

Compound Name: 4-Bromo-4'-methoxybiphenyl

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This technical guide provides an in-depth overview of **4-Bromo-4'-methoxybiphenyl**, a key intermediate in organic synthesis. The document details its chemical and physical properties, safety information, a detailed experimental protocol for its synthesis via Suzuki-Miyaura coupling, and discusses its potential applications in drug discovery and materials science, including hypothesized interactions with key biological signaling pathways.

## Compound Identification and Properties

**4-Bromo-4'-methoxybiphenyl** is a biphenyl derivative characterized by a bromine atom and a methoxy group substituted on the two phenyl rings. Its unique structure makes it a valuable building block in the synthesis of more complex molecules.

Table 1: Compound Identification

Identifier	Value
CAS Number	58743-83-2[1][2][3][4]
Molecular Formula	C <sub>13</sub> H <sub>11</sub> BrO[1][2][4][5]
Molecular Weight	263.13 g/mol [1][2][4]
IUPAC Name	1-bromo-4-(4-methoxyphenyl)benzene[6][7]
Synonyms	4-(4-Bromophenyl)anisole, 4'-Methoxy-4-bromobiphenyl, 1-Bromo-4-(4-methoxyphenyl)benzene[4]

Table 2: Physicochemical Properties

Property	Value
Appearance	Colorless to light yellow crystal or white powder solid.[5]
Melting Point	143-145 °C[4]
Boiling Point	352-353 °C[5]
Solubility	Insoluble in water; Soluble in organic solvents such as methanol, ethanol, and dichloromethane.[5]

## Safety and Handling

**4-Bromo-4'-methoxybiphenyl** should be handled with care in a well-ventilated laboratory setting, using appropriate personal protective equipment (PPE).

Table 3: GHS Hazard Information

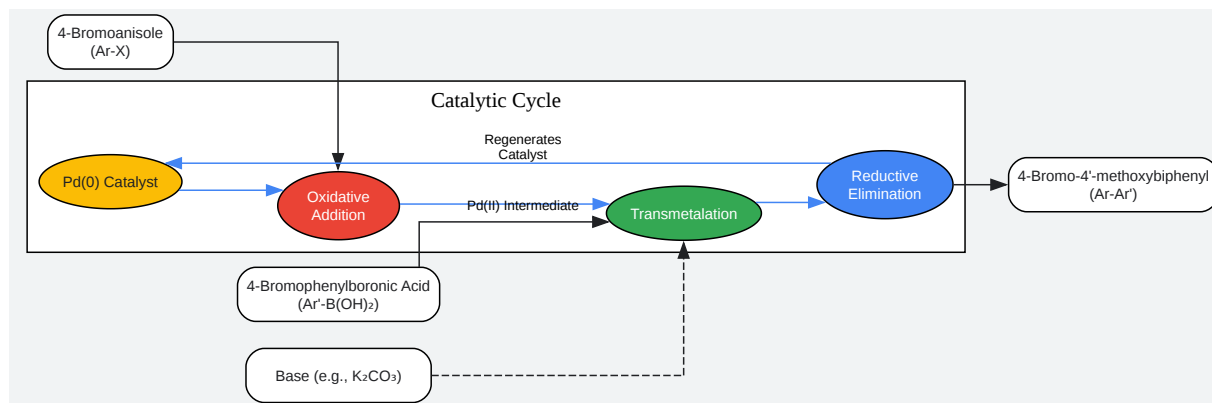
Hazard Class	Statement
Acute Toxicity, Oral	H302: Harmful if swallowed[6][7]
Acute Toxicity, Dermal	H312: Harmful in contact with skin[6]
Acute Toxicity, Inhalation	H332: Harmful if inhaled[6]
Skin Corrosion/Irritation	H315: Causes skin irritation[6]
Serious Eye Damage/Irritation	H319: Causes serious eye irritation[6]
Specific Target Organ Toxicity	H335: May cause respiratory irritation[6]

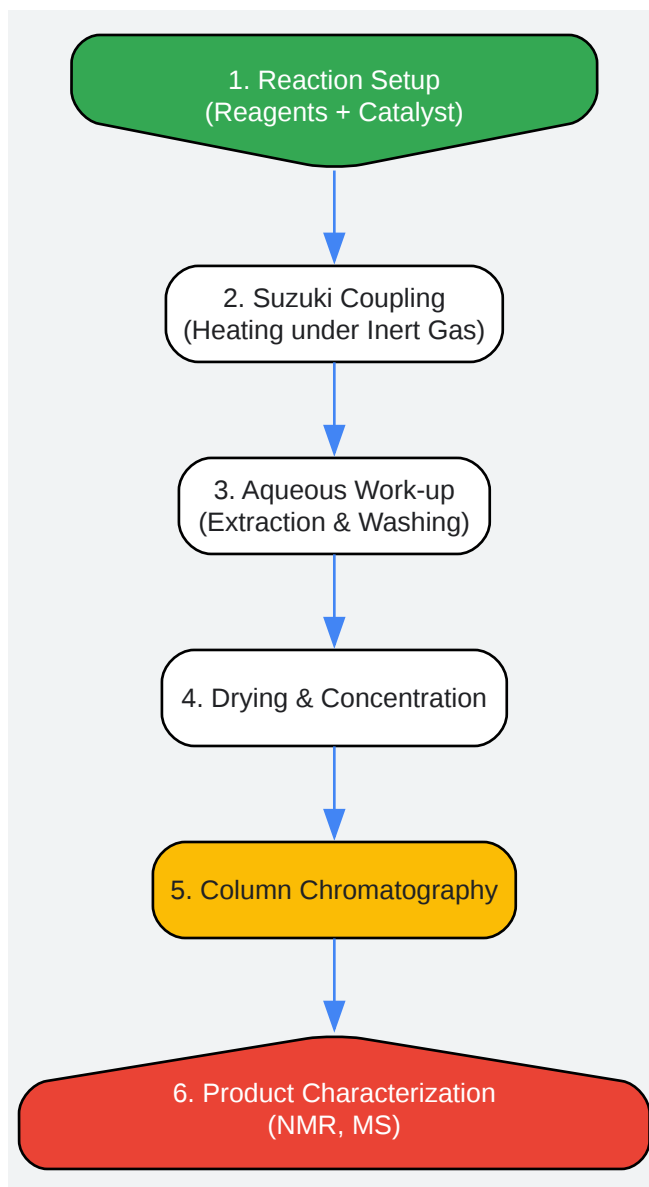
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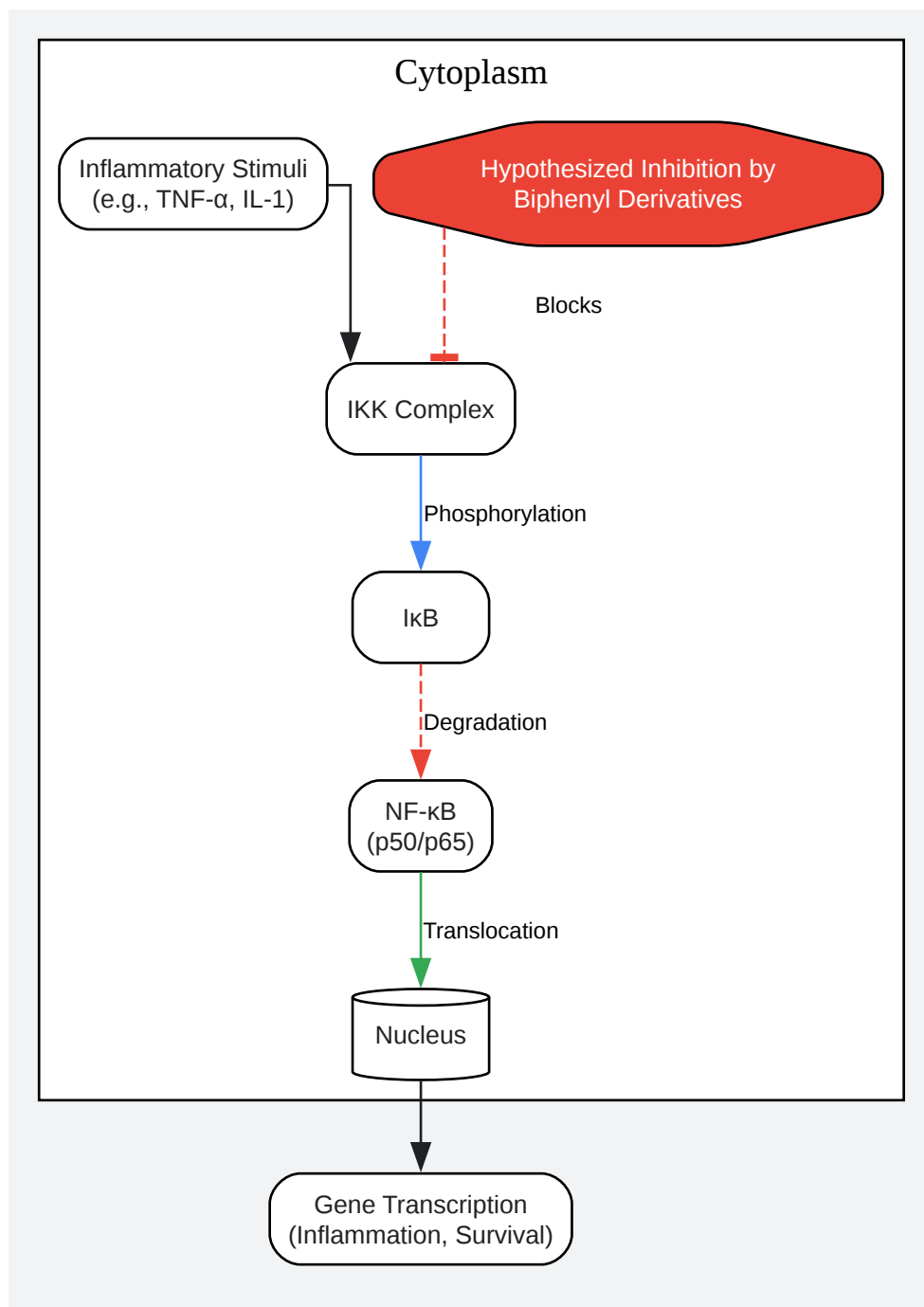
- Eye Protection: Eyeshields or safety goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Respiratory Protection: Type N95 (US) or equivalent respirator.

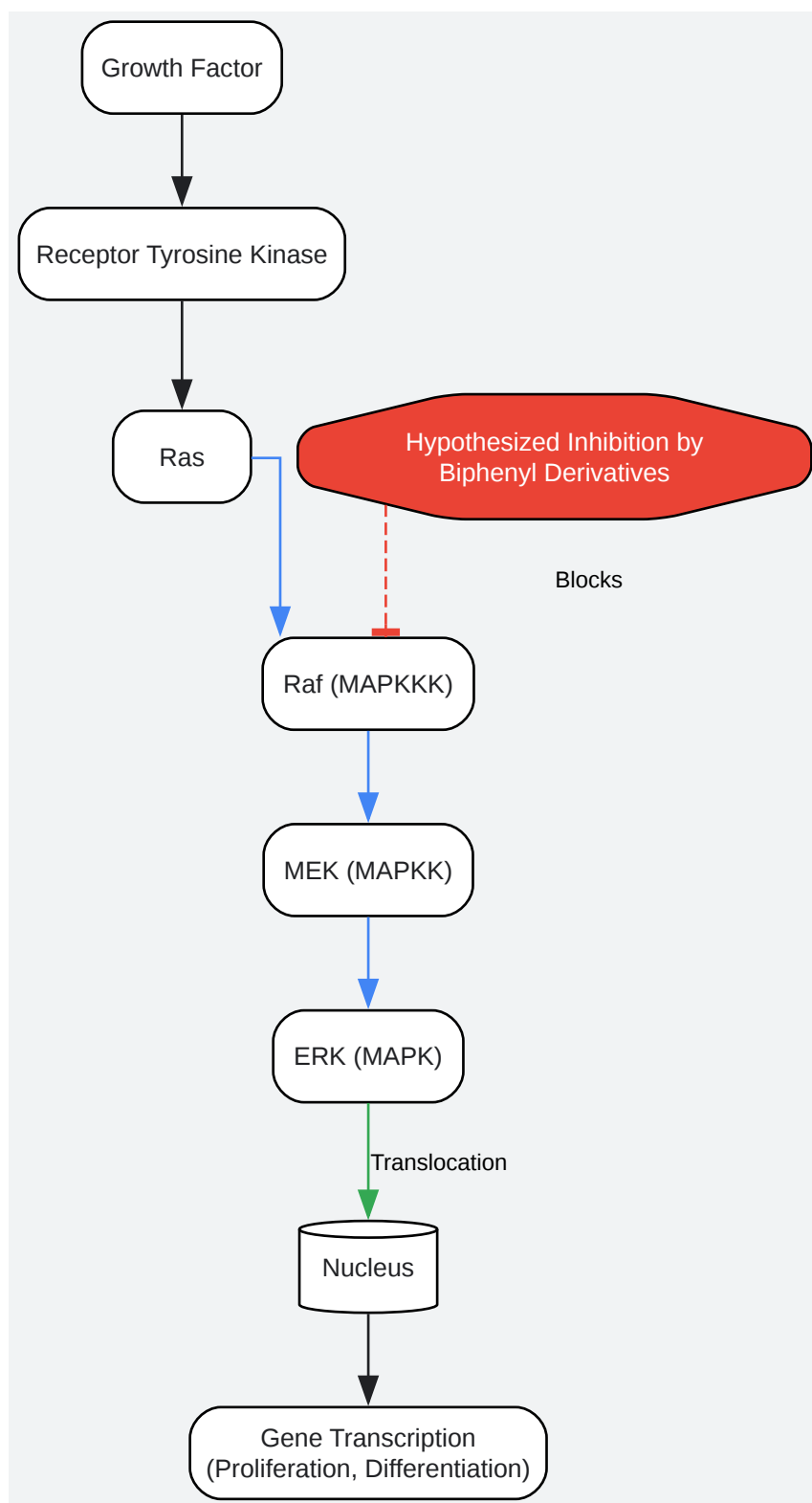
## Synthesis and Experimental Protocols

The most common and efficient method for synthesizing **4-Bromo-4'-methoxybiphenyl** is the Suzuki-Miyaura cross-coupling reaction. This palladium-catalyzed reaction forms a carbon-carbon bond between an aryl halide and an arylboronic acid.









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